Proheptazine: Compliant Disposal Procedures for a Schedule I Controlled Substance

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Compound of Interest

Compound Name:	*Proheptazine*
CAS No.:	*77-14-5*
Cat. No.:	*B10784879*

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For Immediate Implementation by Authorized Laboratory Personnel

This document provides essential procedural guidance for the proper and compliant disposal of **proheptazine**, a Schedule I opioid analgesic. Adherence to these procedures is mandatory to ensure the safety of laboratory personnel and the public, prevent diversion, and maintain strict compliance with the U.S. Drug Enforcement Administration (DEA) regulations. **Proheptazine** is classified as a Schedule I controlled substance, indicating a high potential for abuse and no currently accepted medical use in the United States.[1] As such, its disposal is highly regulated and must be handled with the utmost security and diligence.

Regulatory Framework and Core Principles

The disposal of Schedule I controlled substances is governed by the DEA under Title 21 Code of Federal Regulations (CFR), Part 1317. The fundamental principle is that a DEA registrant is responsible for the controlled substance from acquisition to final disposition. Researchers and laboratories are not permitted to directly dispose of Schedule I substances (e.g., via flushing, incineration in a standard laboratory furnace, or mixing with other chemical waste). The only

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permissible method of disposal for expired, unwanted, or non-recyclable controlled substances is through a DEA-registered "reverse distributor."[2][3][4]

A reverse distributor is an entity registered with the DEA to acquire controlled substances from another registrant for the purpose of returning them to the manufacturer or, more commonly for Schedule I substances, for arranging their secure and compliant destruction.[3][5][6]

Pre-Disposal Handling and Storage

Prior to disposal, **proheptazine** must be securely stored in accordance with DEA regulations for Schedule I substances. This entails storage in a substantially constructed, locked cabinet or safe. Access must be strictly limited to authorized personnel.

While specific chemical stability data for **proheptazine** is not widely available, information on the related compound, pethidine, suggests that it is stable at room temperature but should be protected from light.[1][7] Synthetic opioids are generally stable in water and decompose at high temperatures.[3][8] Therefore, it is prudent to store **proheptazine** in a tightly sealed, light-resistant container at room temperature, away from heat sources.

Personal Protective Equipment (PPE) during handling should include:

- Gloves: Nitrile gloves are recommended.
- Eye Protection: Safety glasses with side shields or safety goggles.
- Lab Coat: A standard laboratory coat should be worn.

Step-by-Step Disposal Procedure

The following is a step-by-step guide for the compliant disposal of **proheptazine**:

Step 1: Identification and Segregation

- Identify all containers of **proheptazine** designated for disposal. This includes expired, surplus, or non-specification material.
- Segregate these materials from the active inventory of controlled substances.

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- Update your inventory records to reflect that these materials are awaiting disposal.

Step 2: Engage a DEA-Registered Reverse Distributor

- Contact a DEA-registered reverse distributor that is authorized to handle Schedule I substances. A list of registered reverse distributors may be available from your institution's Environmental Health and Safety (EHS) department or through the DEA.
- Establish a service agreement with the reverse distributor. They will provide specific instructions on their procedures for packaging, shipping, and documentation.[3][5]

Step 3: Documentation - DEA Form 222

- Because **proheptazine** is a Schedule I substance, its transfer to a reverse distributor must be documented on a DEA Form 222 (Official Order Form for Schedule I and II Controlled Substances).[2][8]
- The researcher or laboratory (the registrant) will initiate the DEA Form 222 to the reverse distributor.
- The form must be filled out completely and accurately, detailing the substance, quantity, and other required information.

Step 4: Packaging and Transfer

- Package the **proheptazine** for transfer according to the specific instructions provided by the reverse distributor. This will typically involve placing the material in a secure, sealed container.
- Arrange for the transfer of the material to the reverse distributor. This may be via a secure courier service arranged by the reverse distributor or by direct pickup.[4]

Step 5: Documentation - DEA Form 41

- The reverse distributor is responsible for the ultimate destruction of the controlled substance.
- After destruction, the reverse distributor will document this on a DEA Form 41 (Registrant Record of Controlled Substances Destroyed).[1][7][9]

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- The reverse distributor should provide you with a copy of the completed DEA Form 41 or a certificate of destruction. This document serves as proof that the substance has been compliantly destroyed.

Step 6: Record Keeping

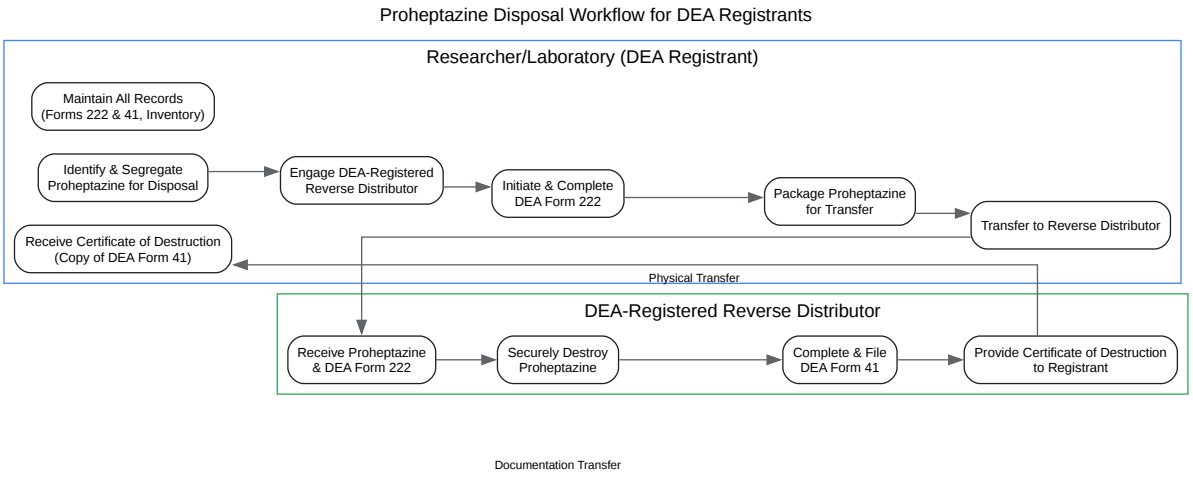
- Maintain all records related to the disposal of **proheptazine** for a minimum of two years. This includes:
  - A copy of the completed DEA Form 222 used to transfer the substance to the reverse distributor.
  - The copy of the DEA Form 41 or certificate of destruction provided by the reverse distributor.
  - Your internal inventory records showing the final disposition of the **proheptazine**.[9]

Data Presentation: Key DEA Forms for **Proheptazine** Disposal

Form Number	Form Name	Purpose in Proheptazine Disposal	Who Initiates/Completes
DEA Form 222	Official Order Form for Schedule I & II Controlled Substances	To document the legal transfer of proheptazine from the researcher/laboratory to the reverse distributor.[2][8]	Researcher/Laboratory (Registrant)
DEA Form 41	Registrant Record of Controlled Substances Destroyed	To document the method, date, and witnesses of the destruction of proheptazine.[1][7][9]	DEA-Registered Reverse Distributor

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Mandatory Visualization: **Proheptazine** Disposal Workflow



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Caption: Compliant disposal workflow for **proheptazine**.

Disclaimer: This document provides a summary of the proper disposal procedures for **proheptazine** based on current U.S. DEA regulations. It is not a substitute for a thorough review of the applicable regulations and guidance from the DEA and your institution's EHS department. Always consult with your institution's compliance officer and the selected reverse distributor to ensure full compliance with all federal, state, and local regulations.

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